Side-by-side Synthesis Yield Comparison: - and -Peptides

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Compound of Interest

Compound Name:	*3-Amino-2-phenylpropanoic acid hydrochloride*
CAS No.:	*90765-41-6*
Cat. No.:	*B1337975*

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Executive Summary: The Stability-Synthesis Trade-off

In peptide therapeutics, the transition from

- to

-peptides represents a strategic trade-off between biological stability and synthetic efficiency. While

-peptides are the standard for biological activity, they are prone to rapid proteolytic degradation.

-peptides, with their additional backbone carbon atoms, exhibit remarkable proteolytic resistance and stable secondary structures (e.g., 3-14 helices) but present significant synthetic hurdles.

This guide objectively compares the synthesis yields and kinetic profiles of these two classes, providing an optimized protocol to bridge the efficiency gap.

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The Verdict:

- -Peptides: High synthetic yield (>90% typical), fast kinetics, but low biological half-life.
- -Peptides: Lower initial synthetic yield (40-60% unoptimized) due to slow coupling kinetics and aggregation; however, with microwave-assisted synthesis and HATU activation, yields can be restored to >85%.

Mechanistic Divergence: Why -Synthesis Fails

To optimize yield, one must understand the molecular root of the failure. The primary causes for lower yields in

-peptides compared to

-peptides are kinetic retardation and structural aggregation.

Kinetic Barrier (The Extra Carbon)

In

-amino acids, the amine is adjacent to the carboxyl group. In

-amino acids, the insertion of a methylene group (

) increases the degrees of freedom. This entropic penalty makes the formation of the transition state for amide bond formation significantly slower.

- -Kinetics: Active ester formation <10 min; Coupling complete in 20-40 min.
- -Kinetics: Active ester formation 20-60 min; Coupling requires 2-18 hours (standard conditions).

Aggregation (The Folding Problem)

-peptides possess a strong propensity to fold into stable secondary structures (e.g., 14-helix) even at short chain lengths (6-8 residues). These structures form inter-chain hydrogen bond networks on the resin, collapsing the polymer matrix and preventing reagent diffusion. This leads to deletion sequences (missing amino acids).

Visualization: Kinetic & Steric Barriers

The following diagram illustrates the comparative reaction coordinate and aggregation risks.

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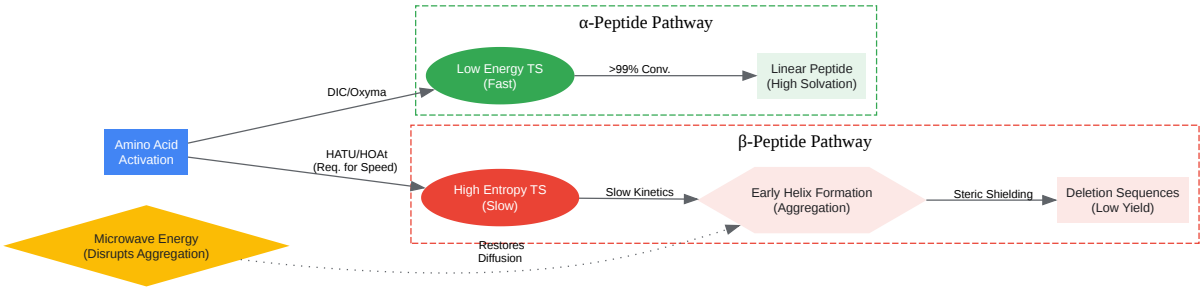

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Caption: Comparative reaction pathways showing the kinetic delay and aggregation trap inherent to

-peptide synthesis, mitigated by microwave energy.

Comparative Performance Metrics

The following data aggregates typical results from solid-phase peptide synthesis (SPPS) of a standard 10-mer hydrophobic sequence using Fmoc chemistry.

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Metric	-Peptide Standard	-Peptide (Unoptimized)	-Peptide (Optimized*)
Coupling Reagent	DIC/Oxyma or HBTU	HBTU/DIEA	HATU/HOAt or PyBOP
Activation Time	2–5 min	10–20 min	2–5 min (w/ MW)
Coupling Time	30–60 min	4–18 hours	2 x 15 min (Microwave)
Crude Purity	> 85%	30–50%	> 80%
Major Impurity	Racemization (low)	Deletion Sequences	Aspartimide (if Asp present)
Aggregation Onset	> 15 residues	> 6 residues	Minimal (Thermal disruption)
Solvent Consumption	Low	High (Repeated couplings)	Medium

*Optimized conditions refer to Microwave-Assisted SPPS (MW-SPPS) at 60°C-75°C.

Strategic Protocol: The Self-Validating Workflow

To achieve high yields with

-peptides, you cannot use a standard

-peptide protocol. The following workflow integrates "Checkpoints" to ensure integrity.

Resin Selection

- -Peptide: Wang or Rink Amide (Loading 0.5–0.8 mmol/g).
- -Peptide:Low-loading Tentagel or ChemMatrix (0.2–0.4 mmol/g).
    - Reasoning: PEG-based resins (ChemMatrix) swell better, reducing aggregation. Lower loading prevents steric crowding of the bulky

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-helices.

Coupling Chemistry[1][2]

- Standard: Fmoc-protected ngcontent-ng-c1989010908="" _nghost-ng-c666086395="" class="inline ng-star-inserted">

  -amino acids.[1][2]

- Activator:HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) is mandatory for

  -couplings. It is more reactive than HBTU/DIC.

- Base: DIEA (Diisopropylethylamine).

Microwave-Assisted Cycle (The "Gold Standard")

This protocol assumes a CEM Liberty Blue or Biotage Initiator system.

- Deprotection: 20% Piperidine in DMF + 0.1M HOBt.
  - Why HOBt?

    -peptides containing Aspartate are prone to aspartimide formation. HOBt suppresses this side reaction.[3]

  - Condition: 75°C for 3 min (Microwave).
- Wash: DMF (4 x 30 sec).
- Coupling (Double Couple is Mandatory):
  - First Pass: 4 eq. AA, 4 eq. HATU, 8 eq. DIEA. Ramp to 75°C over 2 min, hold 5 min.
  - Second Pass: Fresh reagents. Ramp to 75°C over 2 min, hold 10 min.
  - Checkpoint: Perform a Chloranil test (more sensitive than Kaiser for secondary amines) after coupling. If blue, triple couple.

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- Capping: Acetic Anhydride/Pyridine.
    - Crucial: Caps truncated sequences to simplify HPLC purification.

Workflow Logic Diagram

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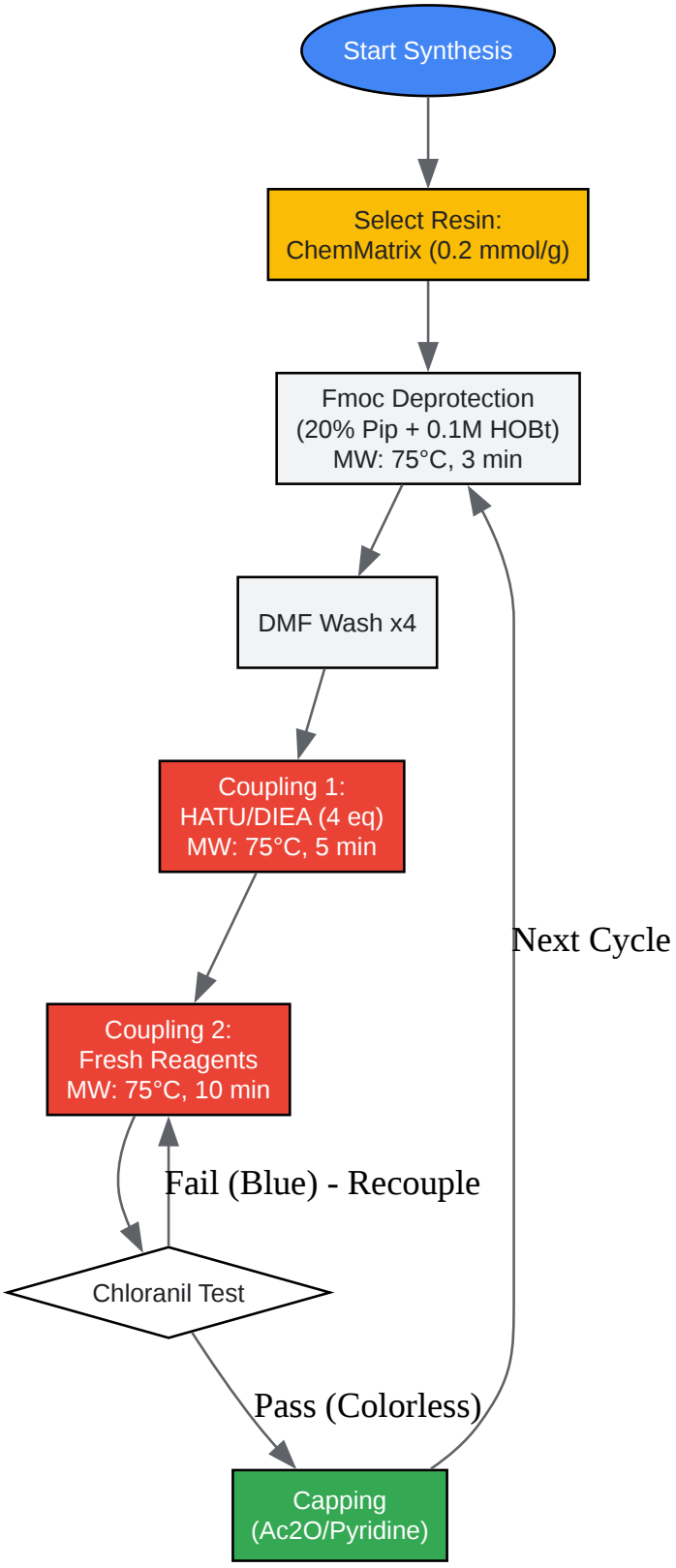

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Caption: Optimized decision-tree workflow for

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-peptide synthesis, emphasizing double coupling and in-process testing.

Troubleshooting & Optimization

Issue	Observation	Root Cause	Solution
Incomplete Coupling	Blue Chloranil test; Deletion in MS.	Steric hindrance; Aggregation.	Switch to Microwave (75°C). Use COMU or HATU. Increase time.
Aspartimide	Mass -18 Da peak.	Base-catalyzed ring closure (Asp-Gly/Asp-Ser).	Add 0.1M HOBt to deprotection mix. Use Dmb-dipeptides.
Racemization	Split peaks in HPLC; D-isomer.	Over-activation (esp. Cys/His) at high temp.	Couple Cys/His at 50°C max (no MW) or use Collidine instead of DIEA.
Insolubility	Resin does not swell; Gel formation.	-sheet/helix stacking.	Use Pseudoprolines or backbone protection (Hmb). Switch to NMP solvent.

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